

How to store and handle AP-III-a4 hydrochloride stock solutions

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Compound of Interest

Compound Name: AP-III-a4 hydrochloride

Cat. No.: B10783846

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Technical Support Center: AP-III-a4 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of **AP-III-a4 hydrochloride** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **AP-III-a4 hydrochloride** and what is its primary mechanism of action?

AP-III-a4 hydrochloride, also known as ENOblock hydrochloride, is a small molecule inhibitor of enolase, a key enzyme in the glycolytic pathway.^{[1][2][3][4][5]} Its primary mechanism of action is the direct binding to enolase, thereby inhibiting its enzymatic activity with an IC₅₀ of 0.576 μM.^{[1][2][4]} This inhibition of enolase disrupts glycolysis and can induce various cellular effects, making it a subject of research in cancer and diabetes.^{[1][3]} It has been shown to inhibit cancer cell migration and invasion, induce apoptosis, and suppress gluconeogenesis.^{[1][6]}

Q2: What are the recommended solvents for preparing **AP-III-a4 hydrochloride** stock solutions?

The most common and recommended solvent for preparing high-concentration stock solutions of **AP-III-a4 hydrochloride** is dimethyl sulfoxide (DMSO).^{[1][7]} Water can also be used, but the solubility is lower.^[1] For in vivo studies, specific formulations involving co-solvents like PEG300 and Tween 80 are often required.^{[7][8]}

Q3: What are the recommended storage conditions for solid **AP-III-a4 hydrochloride** and its stock solutions?

Proper storage is crucial to maintain the stability and activity of **AP-III-a4 hydrochloride**. For the solid powder, storage at -20°C is recommended.^{[2][7][9]} Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.^[7] The stability of stock solutions varies depending on the storage temperature and solvent.

Data Presentation: Storage and Stability

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Recommended Duration	Source(s)
Solid Powder	4°C	Not specified	^[10]
-20°C	2 to 3 years	^{[2][7][8]}	
Stock Solution in DMSO	4°C	Up to 2 weeks	^{[2][7]}
-20°C	1 month to 1 year	^{[1][2][6][8]}	
-80°C	6 months to 2 years	^{[1][2][6][7][8]}	
Stock Solution in Water	-20°C	1 year	^[1]
-80°C	2 years	^[1]	

Note: It is highly recommended to follow the specific storage instructions provided on the product's datasheet.

Table 2: Solubility of **AP-III-a4 Hydrochloride**

Solvent	Solubility	Source(s)
DMSO	≥ 53 mg/mL (83.97 mM)	[1] [10]
100 mg/mL (158.43 mM)	[8]	
257.5 mg/mL (432.98 mM)	[7]	
Water	12.5 mg/mL (19.80 mM) (requires sonication)	[1]
< 0.1 mg/mL (insoluble)	[6] [10]	
Ethanol	20 mg/mL	[3]

Note: Solubility can be affected by factors such as the purity of the compound and the quality of the solvent. Using newly opened, anhydrous DMSO is recommended for optimal solubility.[\[1\]](#)[\[6\]](#)[\[8\]](#)

Troubleshooting Guide

Issue 1: The **AP-III-a4 hydrochloride** powder is difficult to dissolve.

- Possible Cause: The compound may have low solubility in the chosen solvent or the solvent quality may be poor.
- Solution:
 - Use the recommended solvent: High-purity, anhydrous DMSO is the best choice for achieving a high concentration stock solution.[\[1\]](#)[\[6\]](#)[\[8\]](#)
 - Sonication: Use an ultrasonic bath to aid dissolution.[\[1\]](#)[\[7\]](#)
 - Gentle Warming: Briefly warming the solution may help, but be cautious to avoid degradation. Refer to the product-specific datasheet for temperature stability.
 - Fresh Solvent: Hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of many compounds. Always use freshly opened DMSO.[\[1\]](#)[\[6\]](#)[\[8\]](#)

Issue 2: Precipitate forms in the stock solution after storage.

- Possible Cause: The storage temperature may be too high, or the solution may have become saturated leading to precipitation upon freezing.
- Solution:
 - Re-dissolve: Before use, bring the aliquot to room temperature and try to re-dissolve the precipitate by vortexing or brief sonication.
 - Lower Concentration: If precipitation is a recurring issue, consider preparing a slightly lower concentration stock solution.
 - Storage Temperature: Ensure the stock solution is stored at the recommended temperature, preferably -80°C for long-term stability.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

Issue 3: Inconsistent experimental results are observed.

- Possible Cause: This could be due to degradation of the compound from improper storage, repeated freeze-thaw cycles, or exposure to light.
- Solution:
 - Aliquot Stock Solutions: Prepare single-use aliquots of the stock solution to avoid multiple freeze-thaw cycles.[\[7\]](#)
 - Protect from Light: Some sources recommend protecting stock solutions from light.[\[6\]](#) Store aliquots in amber vials or wrap them in foil.
 - Fresh Working Solutions: Prepare fresh working solutions from the stock solution for each experiment.[\[1\]](#)[\[6\]](#) For in vivo experiments, it is recommended to use the working solution on the same day it is prepared.[\[1\]](#)[\[6\]](#)
 - Confirm Purity: If issues persist, consider verifying the purity of the compound.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

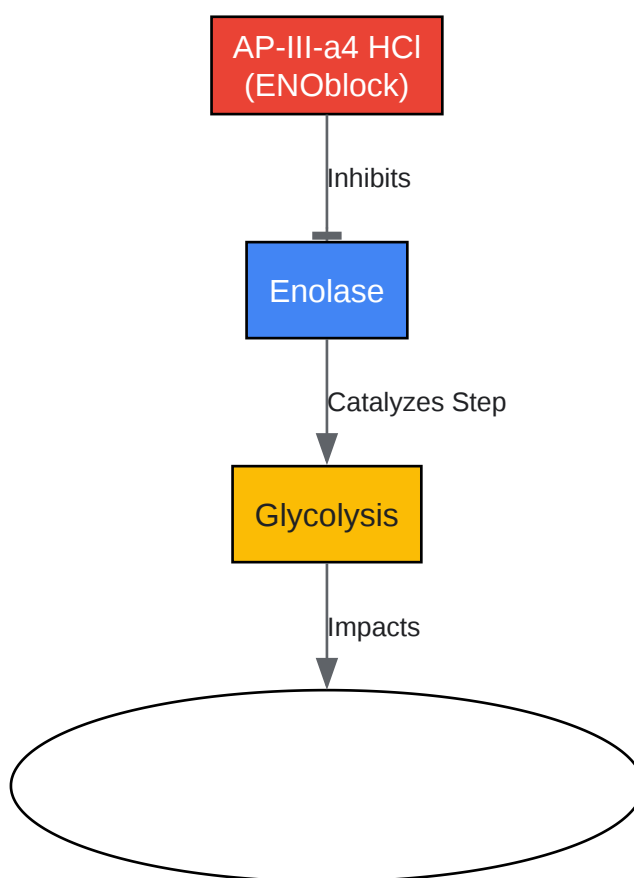
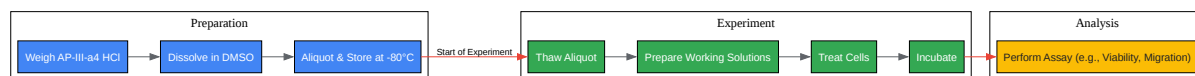
- Calculate the required mass: The molecular weight of **AP-III-a4 hydrochloride** is 631.18 g/mol .[\[1\]](#) To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 631.18 \text{ g/mol} = 0.0063118 \text{ g} = 6.31 \text{ mg}$
- Weigh the compound: Accurately weigh 6.31 mg of **AP-III-a4 hydrochloride** powder.
- Dissolve in DMSO: Add the weighed powder to a sterile microcentrifuge tube. Add 1 mL of high-purity, anhydrous DMSO.
- Aid Dissolution: Vortex the solution thoroughly. If necessary, sonicate the tube in an ultrasonic water bath for a few minutes until the solid is completely dissolved.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots (e.g., 20 μL). Store the aliquots at -80°C for long-term storage.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

Protocol 2: General Cell-Based Assay

- Cell Seeding: Seed the cells of interest in a multi-well plate at a density that will ensure they are in the exponential growth phase at the time of treatment.
- Prepare Working Solution: On the day of the experiment, thaw an aliquot of the **AP-III-a4 hydrochloride** stock solution at room temperature. Dilute the stock solution to the desired final concentrations using the appropriate cell culture medium. Ensure the final DMSO concentration is consistent across all treatments and does not exceed a level that is toxic to the cells (typically $\leq 0.1\%$).[\[7\]](#)
- Treatment: Remove the existing media from the cells and replace it with the media containing the various concentrations of **AP-III-a4 hydrochloride**. Include a vehicle control (media with the same final concentration of DMSO).
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions.
- Analysis: Following incubation, perform the desired downstream analysis, such as a cell viability assay (e.g., MTT, CellTiter-Glo), migration assay, or western blot for relevant protein expression.

Visualizations

Diagram 1: **AP-III-a4 Hydrochloride** Experimental Workflow



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